

# An In-Depth Technical Guide to the Chemical Structure and Properties of Geissospermine

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## Compound of Interest

Compound Name: *Geissospermine [MI]*

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## Introduction

Geissospermine is a complex indole alkaloid first isolated from the bark of the South American tree *Geissospermum vellosii*. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. The information presented is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Identification

Geissospermine is a dimeric indole alkaloid with a highly intricate and rigid polycyclic structure. Its chemical identity is defined by the following identifiers:

Identifier	Value
IUPAC Name	methyl (2R)-2-[(2S,3E,12bS)-3-ethylidene-2,4,6,7,12,12b-hexahydro-1H-indolo[2,3-a]quinolizin-2-yl]-2-[(1R,9S,12S,13S,14S,19S,21S)-14-ethyl-10-oxa-8,16-diazahehexacyclo[11.5.2.1 <sup>1</sup> , <sup>8</sup> .0 <sup>2</sup> , <sup>7</sup> .0 <sup>16</sup> , <sup>19</sup> .0 <sup>12</sup> , <sup>21</sup> ]henicosa-2,4,6-trien-9-yl]acetate
CAS Number	427-01-0
Chemical Formula	C <sub>40</sub> H <sub>48</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	632.84 g/mol
SMILES String	<chem>CC[C@@H]1CN2CC[C@@]34[C@@H]2C[C@@H]1[C@H]5[C@@H]3N(--INVALID-LINK----INVALID-LINK--C(=O)OC)C1=CC=CC=C41</chem>

## Physicochemical Properties

A summary of the known physicochemical properties of Geissospermine is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of potential drug delivery systems.

Property	Value	Source
Melting Point	213-214 °C	[1]
Solubility	Soluble in methanol (30 mg/ml), 0.1N HCl (18.4 mg/ml), and water (11.2 mg/ml).[1]	[1]
logP (calculated)	5.8	[2]
pKa (experimental)	Data not available	

## Spectral Data

Detailed spectral data are essential for the unambiguous identification and structural elucidation of Geissospermine. While a complete set of assigned NMR data is not readily available in the public domain, the following provides an overview of the key spectral characteristics.

## Mass Spectrometry

High-resolution mass spectrometry is a critical tool for confirming the elemental composition of Geissospermine. The fragmentation pattern observed in MS/MS experiments can provide valuable structural information.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

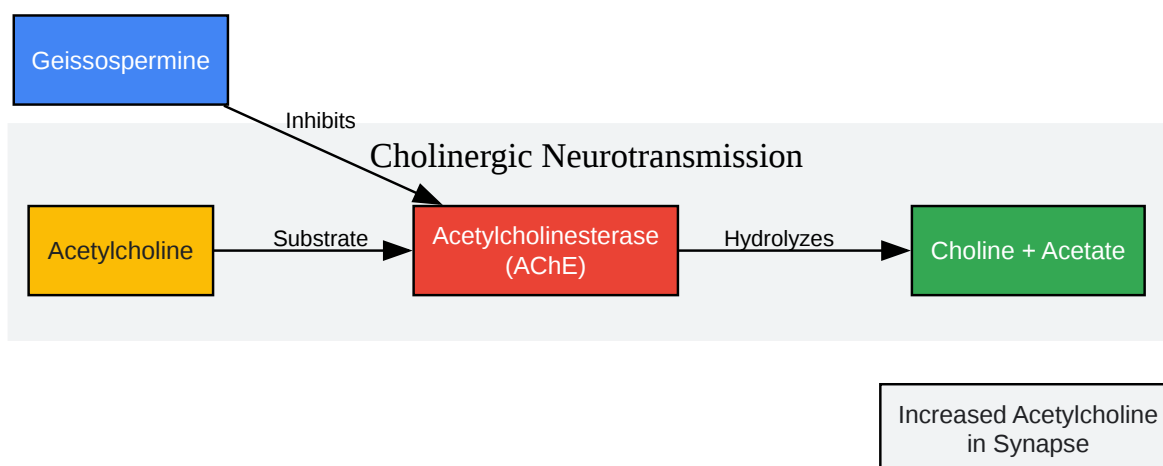
Detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data, including chemical shifts, coupling constants, and 2D correlation spectra (e.g., COSY, HSQC, HMBC), are required for the complete assignment of the complex structure of Geissospermine. Researchers are encouraged to acquire and report this data to contribute to the collective understanding of this molecule.

## Biological Activity and Signaling Pathways

Geissospermine has been reported to exhibit several biological activities, with its role as a cholinesterase inhibitor being the most studied.

### Acetylcholinesterase Inhibition

Geissospermine is a known inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.<sup>[3]</sup> This activity suggests its potential as a therapeutic agent for neurological disorders characterized by cholinergic deficits, such as Alzheimer's disease. Molecular docking studies have suggested that Geissospermine can form hydrogen bonds with key residues in the active site of AChE, including those of the catalytic triad (Ser200, His440).<sup>[3]</sup>



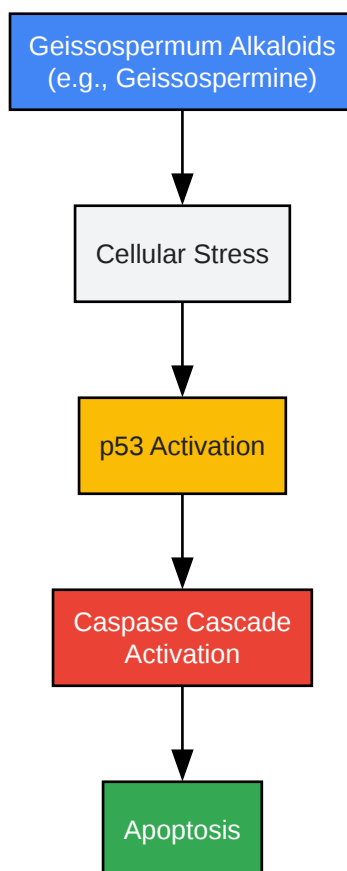
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Caption: Geissospermine inhibits acetylcholinesterase, leading to increased acetylcholine levels.

## Anticancer and Pro-apoptotic Activity

While direct studies on the anticancer mechanism of Geissospermine are limited, research on related alkaloids from the *Geissospermum* genus suggests a potential for inducing apoptosis in cancer cells. For instance, other alkaloids from *Geissospermum sericeum* have been shown to induce apoptosis through the caspase pathway in human gastric cancer cells.[4][5][6]

Flavopereirine, another alkaloid from *G. vellosii*, has been reported to suppress the growth of colorectal cancer cells through a p53-dependent signaling pathway.[5] These findings suggest that Geissospermine may also possess anticancer properties worthy of further investigation.



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Caption: Potential pro-apoptotic mechanism of Geissospermum alkaloids.

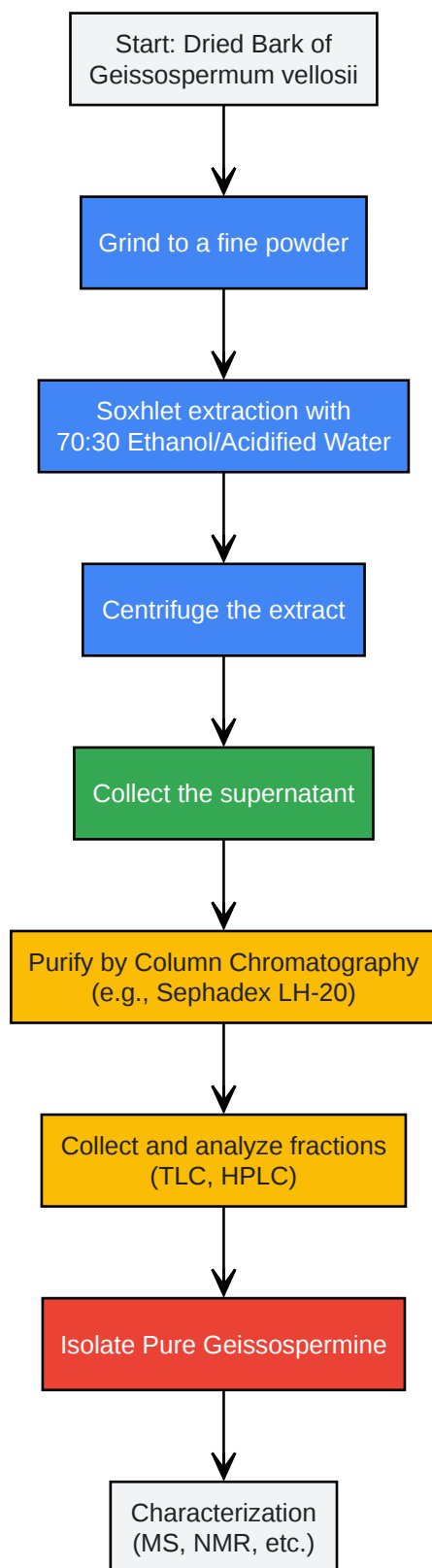
## Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research on Geissospermine.

### Isolation of Geissospermine from *Geissospermum vellosii* Bark

The following is a general protocol for the extraction and isolation of alkaloids from the bark of *G. vellosii*. Optimization may be required based on the specific plant material and available equipment.

Workflow:



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Caption: General workflow for the isolation of Geissospermine.

#### Methodology:

- **Grinding:** Dry the bark of *Geissospermum vellosii* and grind it into a fine powder.<sup>[7]</sup>
- **Extraction:** Perform a Soxhlet extraction of the powdered bark with a 70:30 mixture of ethanol and water acidified with 0.1% formic acid. The acidification aids in the extraction of the basic alkaloids.<sup>[7]</sup>
- **Centrifugation:** After extraction, centrifuge the resulting solution to remove solid plant material.<sup>[7]</sup>
- **Purification:** The crude extract can be subjected to further purification using column chromatography. A Sephadex LH-20 column is often used for the separation of alkaloids.
- **Fraction Analysis:** Monitor the fractions obtained from column chromatography using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify the fractions containing Geissospermine.
- **Isolation and Characterization:** Combine the pure fractions and evaporate the solvent to obtain isolated Geissospermine. Confirm the identity and purity of the compound using mass spectrometry and NMR spectroscopy.

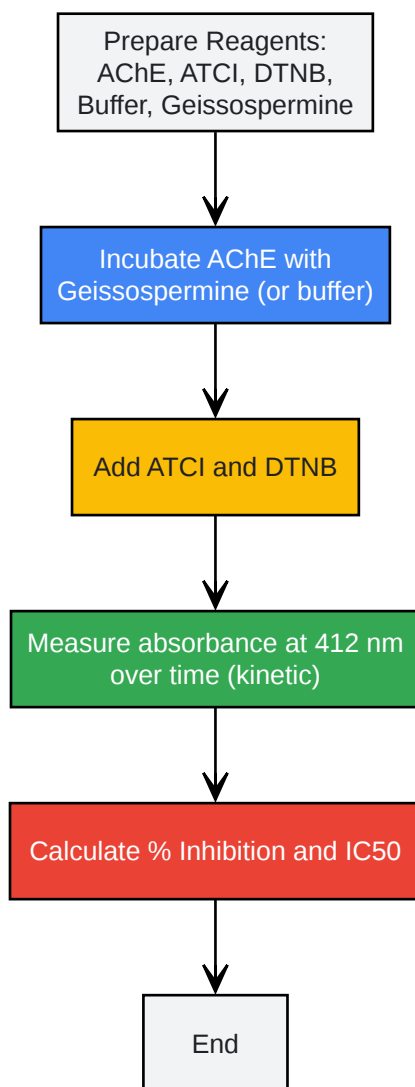
## Total Synthesis of Geissospermine

The total synthesis of Geissospermine is a complex and challenging endeavor due to its intricate stereochemistry and multiple ring systems. While a detailed step-by-step protocol is beyond the scope of this guide, the general strategies often involve multi-step sequences with key reactions such as the Pictet-Spengler reaction and various cyclization methods to construct the polycyclic core. Researchers interested in the total synthesis are encouraged to consult specialized literature on indole alkaloid synthesis.

## Acetylcholinesterase Inhibition Assay (Ellman's Method)

The following is a detailed protocol for determining the acetylcholinesterase inhibitory activity of Geissospermine using the colorimetric method developed by Ellman.

#### Workflow:



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